

A Technical Guide to Rubidium Hydrogen Carbonate: Molecular Weight and Density

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Compound of Interest

Compound Name: Rubidium hydrogen carbonate

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This technical guide provides a focused overview of the fundamental physicochemical properties of **rubidium hydrogen carbonate** (RbHCO_3), specifically its molecular weight and density. The information herein is intended to support research and development activities where precise material characterization is critical.

Physicochemical Data

The molecular weight and density of rub-idium hydrogen carbonate are summarized below. These values are essential for stoichiometric calculations, formulation development, and material specification.

Property	Value	Units	Source(s)
Molecular Weight	146.485	g/mol	[1][2]
	147.493	g/mol	[3]
	146.48	g/mol	[4]
Density	2.8	g/cm ³	[5]

Experimental Determination of Physicochemical Properties

Accurate determination of molecular weight and density is fundamental to chemical characterization. The following sections outline the general experimental protocols applicable to solid compounds like **rubidium hydrogen carbonate**.

Determination of Molecular Weight

For a well-defined, non-polymeric solid such as **rubidium hydrogen carbonate**, the molecular weight is typically calculated based on its chemical formula, which is derived from elemental analysis. However, experimental verification for analogous small molecules can be performed using techniques such as cryoscopy.

Experimental Protocol: Cryoscopy (Freezing Point Depression)

This method is based on the colligative property that the freezing point of a solvent is depressed by the addition of a solute. The magnitude of this depression is directly proportional to the molal concentration of the solute.

- **Solvent Selection:** A suitable solvent in which **rubidium hydrogen carbonate** is soluble but does not react is chosen. The cryoscopic constant (K_f) of the solvent must be known.
- **Apparatus Setup:** A Beckmann thermometer and a freezing-point apparatus are assembled. The apparatus allows for precise measurement of the solvent's freezing point.
- **Freezing Point of Pure Solvent:** A precisely weighed amount of the pure solvent is placed in the apparatus, and its freezing point is determined by cooling the sample while stirring and recording the temperature at which solidification occurs. This is repeated to ensure accuracy.
- **Sample Preparation:** A known mass of dry **rubidium hydrogen carbonate** is accurately weighed.
- **Freezing Point of the Solution:** The weighed **rubidium hydrogen carbonate** is added to the solvent in the apparatus. The mixture is stirred to ensure complete dissolution.

- Measurement: The freezing point of the solution is determined in the same manner as the pure solvent.
- Calculation: The molecular weight (M) of the solute is calculated using the following formula:

$$M = (K_f * w_{\text{solute}}) / (\Delta T_f * w_{\text{solvent}})$$

Where:

- K_f is the cryoscopic constant of the solvent.
- w_{solute} is the mass of the solute (**rubidium hydrogen carbonate**).
- ΔT_f is the depression of the freezing point (Freezing point of solvent - Freezing point of solution).
- w_{solvent} is the mass of the solvent.

Determination of Density

The density of a solid can be determined by several methods. The choice of method depends on the nature of the solid (e.g., powder, single crystal) and the required accuracy. Common methods include the buoyancy technique, the displacement principle, and pycnometry.^[3]

Experimental Protocol: Gas Pycnometry

Gas pycnometry is a non-destructive method that is particularly suitable for determining the density of solid powders. It measures the volume of the solid by detecting the pressure change of a known volume of an inert gas (e.g., helium) as it expands into a chamber containing the sample.

- Calibration: The instrument is calibrated using a standard object of a known, precise volume.
- Sample Preparation: A known mass of dry **rubidium hydrogen carbonate** powder is accurately weighed and placed in the sample chamber.
- Measurement Cycle: a. The reference chamber is filled with the analysis gas (e.g., helium) to a specific pressure. b. A valve is opened, allowing the gas to expand into the sample

chamber containing the **rubidium hydrogen carbonate**. c. The pressure drop is measured once the system equilibrates.

- Volume Calculation: The volume of the solid is calculated based on the initial and final pressures and the known volumes of the reference and sample chambers, applying the principles of the ideal gas law.
- Density Calculation: The density (ρ) is then calculated using the formula:

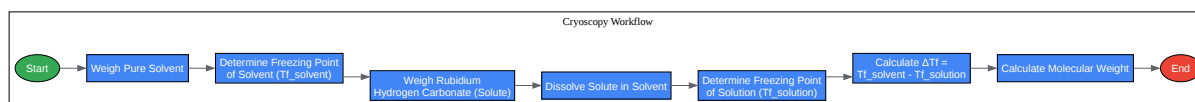
$$\rho = m / V$$

Where:

- m is the mass of the **rubidium hydrogen carbonate** sample.
- V is the volume of the sample determined by the pycnometer.

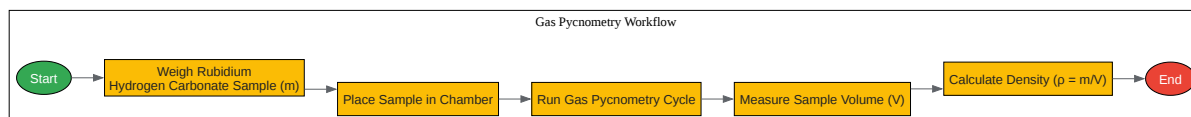
Workflow and Pathway Diagrams

The following diagrams illustrate the logical workflows for the experimental determination of molecular weight and density.



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Figure 1. Workflow for Molecular Weight Determination by Cryoscopy.



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Figure 2. Workflow for Density Determination by Gas Pycnometry.

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